

A Comprehensive Technical Guide to Basic Yellow 87

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Compound of Interest

Compound Name: *Basic Yellow 87*

Cat. No.: *B1141925*

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This technical guide provides an in-depth overview of the chemical compound Basic Yellow 87, catering to researchers, scientists, and professionals in drug development. It covers its nomenclature, chemical and physical properties, and common applications.

Nomenclature

- IUPAC Name: N-methyl-N-[(E)-(1-methylpyridin-1-ium-4-yl)methylideneamino]aniline;methyl sulfate[1][2][3]
- CAS Number: 68259-00-7[1][3]

Synonyms

Basic Yellow 87 is known by a variety of synonyms in commercial and scientific contexts.

These include:

- Maxilon yellow 4GL[1][2][3][4][5]
- Vibracolor Citrus Gelb (Vibracolor Citrus Yellow)[1][3]
- Pyridinium, 1-methyl-4-[(methylphenylhydrazone)methyl]-, methyl sulfate[1][5][6]
- C.I. Basic Yellow 87[1][5][6]
- Calcozine Yellow FW[4][7]

- Cationic Yellow M 4GL[4][8]
- CITRUS YELLOW[1][5]
- COLOREX BY87[1][5]
- EINECS 269-503-2[1][6]
- 4-FORMYL-1-METHYLPYRIDINIUM METHYL SULFATE, METHYLPHENYLHYDRAZONE[1][5]
- Pyridinium, 1-methyl-4-((2-methyl-2-phenylhydrazinylidene)methyl)-, methyl sulfate (1:1)[1][5]

Chemical and Physical Properties

A summary of the key quantitative data for Basic Yellow 87 is presented in the table below, compiled from various sources.

Property	Value	Source(s)
Molecular Formula	C15H19N3O4S	[1][2][3]
Molecular Weight	337.4 g/mol	[1][2][3]
Appearance	Yellow to Orange Solid Crystalline Powder	[3]
Melting Point	140°C (decomposes)	[3]
Solubility in Water	40 g/L at 20°C	[3]
log Pow	-1.69	[9]

Experimental Protocols

While detailed experimental protocols for the synthesis or analysis of Basic Yellow 87 are not extensively available in the public domain, its primary application is in the cosmetics industry as a hair dye.[9][10] The Cosmetic Ingredient Review (CIR) has assessed its safety for this use.[1] [9] Formulations for semi-permanent hair dyes may contain up to 1% Basic Yellow 87, while

coloring shampoos contain up to 0.02%.^[9] In oxidative hair dye formulations, it is used at a final concentration of 0.1% after being mixed with an oxidizing agent.^{[3][9]}

The analytical method cited for assaying the purity of Basic Yellow 87 is High-Performance Liquid Chromatography (HPLC), with a specified minimum assay of 80.0%.^[3]

Logical Relationships

The following diagram illustrates the relationship between the primary identifiers of Basic Yellow 87 and its key characteristics.

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Caption: A diagram illustrating the core identifiers and properties of Basic Yellow 87.

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